

A Comprehensive Technical Guide to the Physical Properties of n-Hexyl Benzoate

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Compound of Interest

Compound Name: *Hexyl benzoate*

Cat. No.: *B1584604*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

n-Hexyl benzoate (CAS No. 6789-88-4) is an organic compound, specifically the ester of n-hexanol and benzoic acid.^{[1][2]} It is a colorless liquid known for its characteristic woody and balsamic aroma.^[1] This technical guide provides an in-depth overview of the core physical properties of n-hexyl benzoate, along with generalized experimental protocols for its synthesis and the determination of its key physical characteristics. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who may utilize this compound in their work.

Core Physical Properties

The physical properties of n-hexyl benzoate are critical for its application in various fields, including as a fragrance ingredient, a solvent, and in material science. A summary of these properties is presented in the table below.

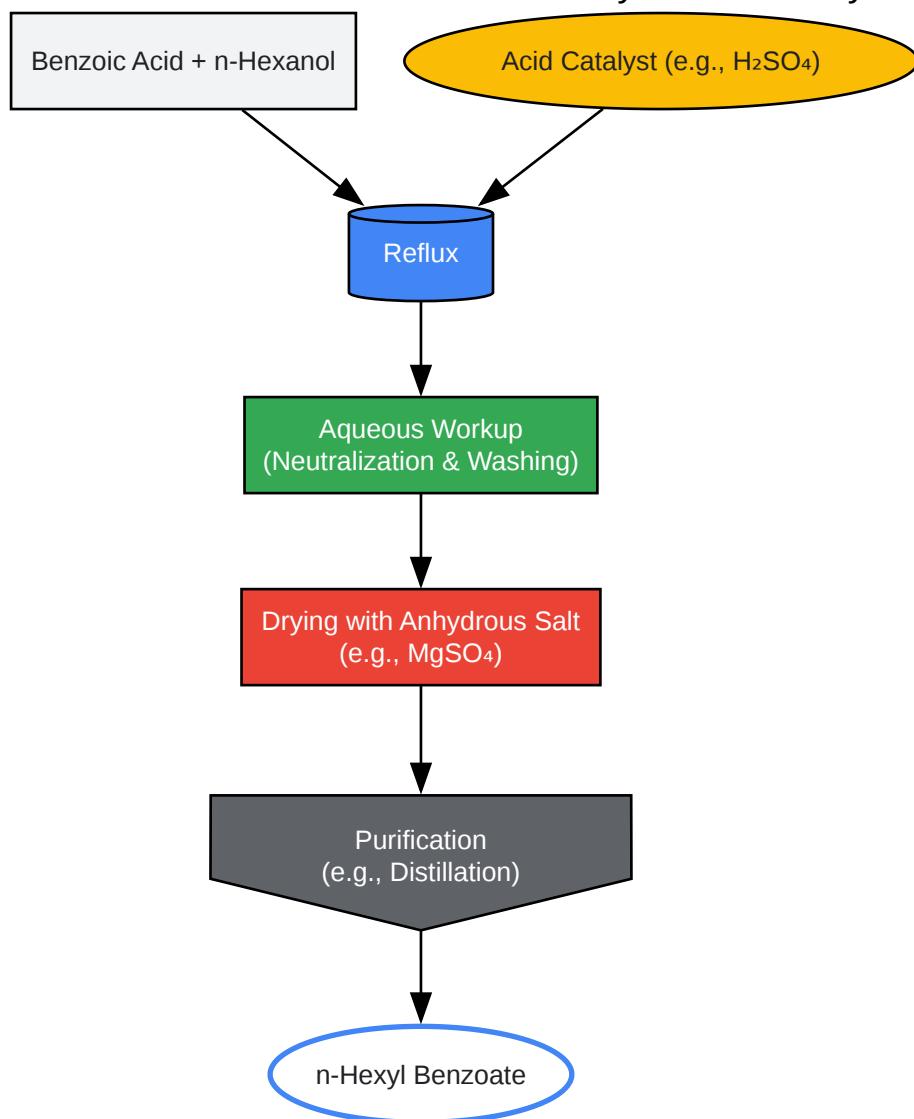
Property	Value	Units	Conditions
Molecular Formula	C ₁₃ H ₁₈ O ₂		
Molecular Weight	206.28	g/mol	
CAS Number	6789-88-4		
Appearance	Clear, colorless liquid	Room Temperature	
Odor	Woody, balsamic, slightly fruity		
Density	0.98	g/mL	at 25 °C
Boiling Point	272	°C	at 760 mmHg
Melting Point	Not available	°C	
Flash Point	>110	°C	
Refractive Index	1.491 - 1.495	at 20 °C	
Solubility in Water	Insoluble		
Solubility in Organic Solvents	Soluble in alcohol		
Vapor Pressure	0.003	mmHg	at 25 °C (estimated)

Synthesis and Reactivity

Synthesis of n-Hexyl Benzoate

A common method for the synthesis of **n-hexyl benzoate** is through the Fischer esterification of benzoic acid with n-hexanol, using a strong acid catalyst such as sulfuric acid. The reaction is reversible and is typically driven to completion by removing the water formed during the reaction.[3]

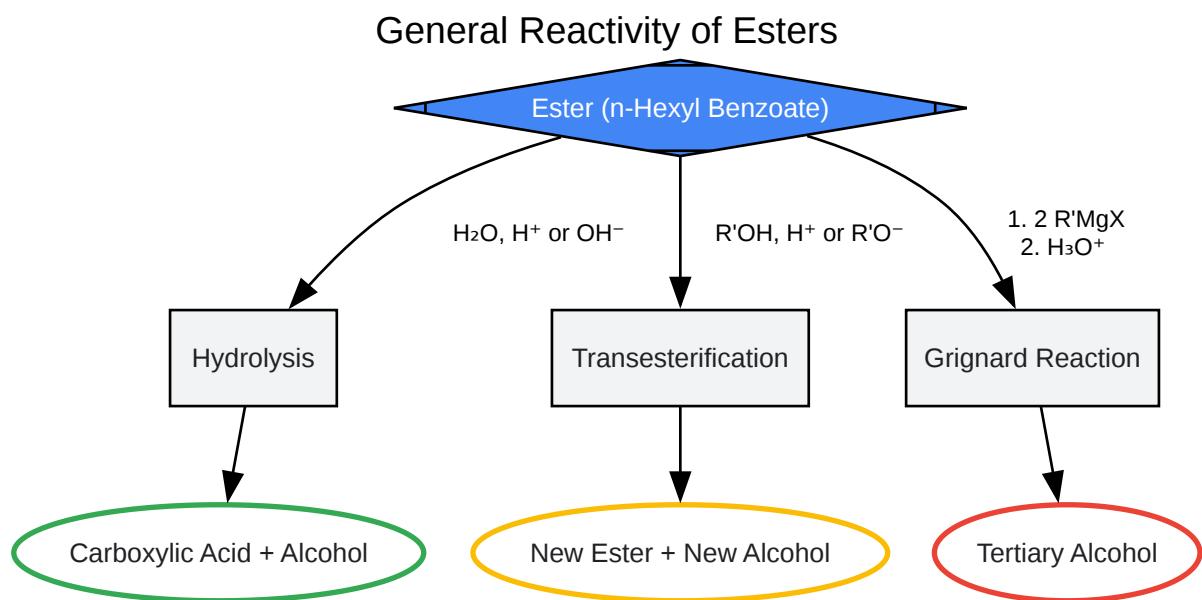
Fischer Esterification Workflow for n-Hexyl Benzoate Synthesis

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Caption: A generalized workflow for the synthesis of **n-hexyl benzoate** via Fischer esterification.

General Reactivity of Esters

Esters, including **n-hexyl benzoate**, are susceptible to nucleophilic acyl substitution reactions. The carbonyl carbon is electrophilic and can be attacked by nucleophiles, leading to the substitution of the alkoxy group. Common reactions include hydrolysis, transesterification, and reaction with Grignard reagents.^[4]



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Caption: A diagram illustrating the general reactivity pathways for esters like **n-hexyl benzoate**.

Experimental Protocols

The following are generalized experimental protocols for the synthesis of **n-hexyl benzoate** and the determination of its key physical properties. These protocols are based on standard laboratory techniques and may require optimization for specific laboratory conditions and equipment.

Synthesis of n-Hexyl Benzoate via Fischer Esterification

Objective: To synthesize **n-hexyl benzoate** from benzoic acid and n-hexanol.

Materials:

- Benzoic acid
- n-Hexanol
- Concentrated sulfuric acid (H_2SO_4)
- Toluene

- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask, add benzoic acid, a slight excess of n-hexanol (e.g., 1.1 equivalents), and a suitable solvent such as toluene.
- Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Assemble a Dean-Stark apparatus and a reflux condenser on the flask.
- Heat the mixture to reflux. The toluene-water azeotrope will collect in the Dean-Stark trap, removing water and driving the reaction to completion.
- Monitor the reaction progress by observing the amount of water collected or by using techniques like Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.

- Filter the drying agent and remove the solvent using a rotary evaporator.
- The crude product can be purified by vacuum distillation to obtain pure **n-hexyl benzoate**.[\[5\]](#)

Determination of Boiling Point

Objective: To determine the boiling point of a liquid sample, such as **n-hexyl benzoate**.[\[6\]](#)

Materials:

- Liquid sample (**n-hexyl benzoate**)
- Thiele tube or a distillation apparatus
- Thermometer
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or heating mantle)

Procedure (Thiele Tube Method):

- Attach a small test tube containing a few milliliters of the liquid sample to a thermometer.
- Place a capillary tube, sealed end up, into the liquid.
- Place the thermometer and test tube assembly into a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- Gently heat the side arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed, then remove the heat.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.[\[7\]](#)

Determination of Refractive Index

Objective: To measure the refractive index of a liquid sample.

Materials:

- Liquid sample (**n-hexyl benzoate**)
- Abbe refractometer
- Dropper or pipette
- Solvent for cleaning (e.g., ethanol or isopropanol)
- Lens paper

Procedure:

- Ensure the prism of the Abbe refractometer is clean and dry.
- Using a dropper, place a few drops of the liquid sample onto the prism.
- Close the prism and allow the sample to spread evenly.
- Adjust the light source and the eyepiece to bring the dividing line between the light and dark fields into sharp focus.
- Use the dispersion correction knob to eliminate any color fringes.
- Align the dividing line with the crosshairs in the eyepiece.
- Read the refractive index value from the scale.
- Record the temperature at which the measurement was taken, as the refractive index is temperature-dependent.^[8]

Conclusion

This technical guide has provided a detailed overview of the physical properties of **n-hexyl benzoate**, a compound with significant applications in the fragrance and chemical industries. The presented data, along with the generalized protocols for its synthesis and property determination, offer a valuable resource for scientists and researchers. The provided diagrams of the synthesis workflow and general ester reactivity further aid in understanding the chemical context of this compound. It is anticipated that this information will be a useful reference for professionals engaged in research and development involving **n-hexyl benzoate**.

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